

In-Depth Technical Guide to the Spectroscopic Data of Colletotrichalactone A

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Compound of Interest

Compound Name: *Colletotrichalactones A*

Cat. No.: *B15572504*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for Colletotrichalactone A, a novel polyketide with a unique 5/6/10-fused tricyclic ring system. The compound was first isolated from the endophytic fungus *Colletotrichum* sp. JS-0361, found in the leaves of *Morus alba*. This document is intended to serve as a core resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug development by presenting detailed spectroscopic data, experimental protocols, and a logical workflow for its characterization.

Core Spectroscopic Data

The structural elucidation of Colletotrichalactone A was accomplished through extensive spectroscopic analysis, primarily utilizing Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRESIMS).

Mass Spectrometry (MS) Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) was employed to determine the molecular formula of Colletotrichalactone A.

Table 1: HRESIMS Data for Colletotrichalactone A

Ion	Calculated m/z	Found m/z	Molecular Formula
[M+Na] ⁺	379.1152	379.1150	C ₂₀ H ₂₀ O ₆ Na

Nuclear Magnetic Resonance (NMR) Data

The ¹H and ¹³C NMR spectra were recorded in CDCl₃ at 600 MHz and 150 MHz, respectively. The chemical shifts (δ) are reported in parts per million (ppm) and referenced to the solvent signals.

Table 2: ¹H NMR Data for Colletotrichalactone A (600 MHz, CDCl₃)

Position	δ H (ppm)	Multiplicity	J (Hz)
2	5.98	d	11.4
3	2.58	m	
4	5.30	dd	10.2, 2.4
5	2.41	m	
5-CH ₃	1.12	d	6.6
7	4.98	d	9.0
8	2.29	m	
9	1.65, 1.52	m, m	
10	2.18, 2.05	m, m	
12	5.89	d	11.4
13	7.26	dd	11.4, 9.0
14	6.45	dd	15.0, 11.4
15	6.24	dd	15.0, 9.6
16	9.54	d	7.8
17-CH ₃	1.83	s	

Table 3: ¹³C NMR Data for Colletotrichalactone A (150 MHz, CDCl₃)

Position	δC (ppm)	Type
1	165.2	C
2	120.9	CH
3	45.1	CH
4	75.1	CH
5	38.7	CH
5-CH ₃	21.1	CH ₃
6	134.5	C
7	80.8	CH
8	40.1	CH
9	25.9	CH ₂
10	36.4	CH ₂
11	130.7	C
12	118.1	CH
13	145.3	CH
14	130.1	CH
15	139.8	CH
16	193.5	CH
17	158.3	C
17-CH ₃	12.3	CH ₃
18	191.2	C

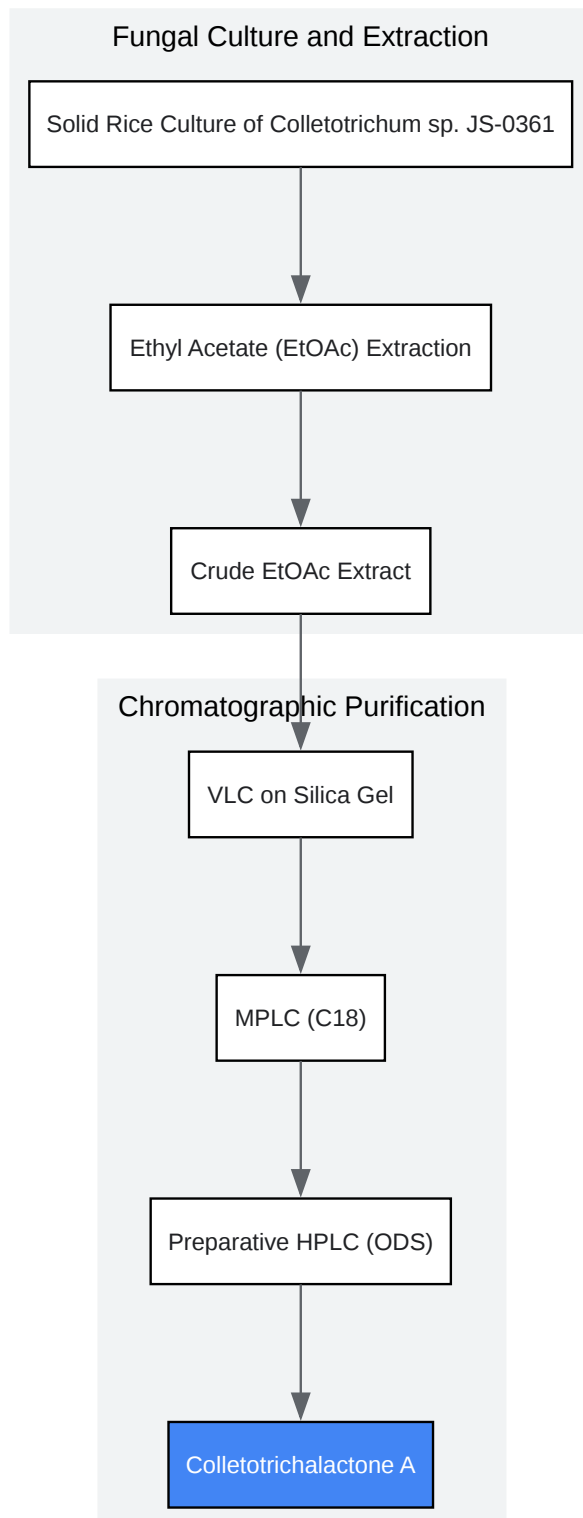
Experimental Protocols

Isolation and Purification of Colletotrichalactone A

The producing fungal strain, *Colletotrichum* sp. JS-0361, was cultured in a solid rice medium for four weeks at 25°C. The fermented rice culture was then extracted with ethyl acetate (EtOAc). The resulting crude extract was subjected to a series of chromatographic separations to yield pure Colletotrichalactone A.

The experimental workflow for the isolation of Colletotrichalactone A is depicted in the diagram below.

Isolation Workflow for Colletotrichalactone A

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Caption: Isolation Workflow for Colletotrichalactone A.

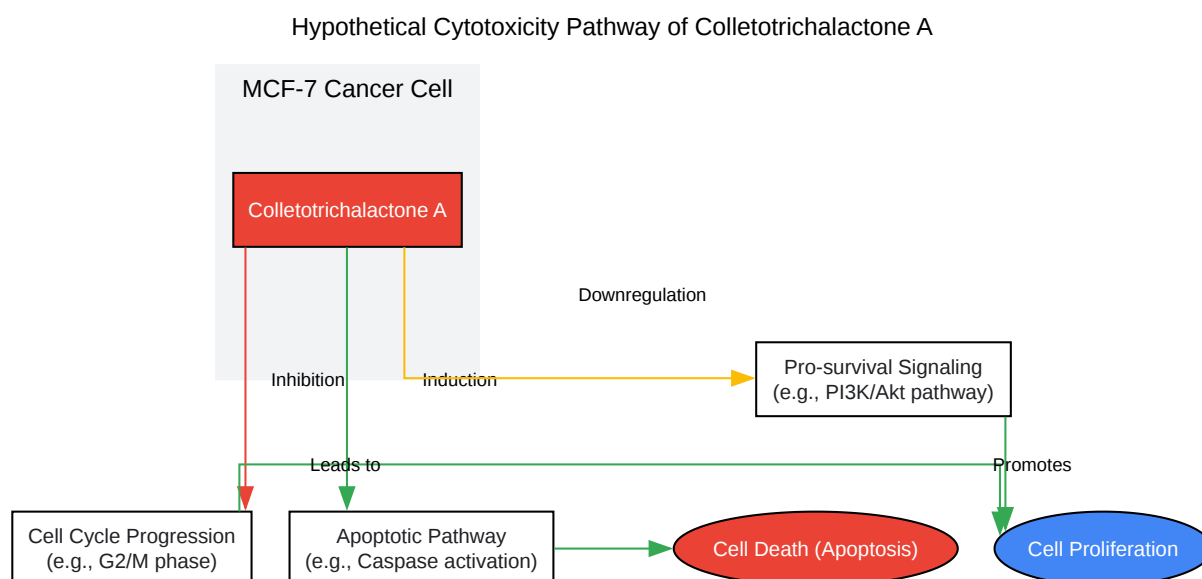
Spectroscopic Analysis

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra, along with 2D NMR experiments (COSY, HSQC, HMBC), were acquired on a Bruker Avance 600 MHz spectrometer. Samples were dissolved in CDCl_3 , and chemical shifts were referenced to the residual solvent signals (δH 7.26 and δC 77.16).
- Mass Spectrometry: High-resolution ESI mass spectra were obtained on a JEOL JMS-700 mass spectrometer.

Biological Activity and Potential Signaling Pathways

Colletotrichalactone A has demonstrated cytotoxic activity against the human breast cancer cell line MCF-7. While the precise signaling pathway has not been fully elucidated, its cytotoxic nature suggests potential interference with key cellular processes essential for cancer cell proliferation and survival.

Given the common mechanisms of cytotoxicity, a hypothetical signaling pathway diagram illustrating potential targets is presented below. This diagram is for illustrative purposes and requires experimental validation.



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Caption: Hypothetical Cytotoxicity Pathway of Colletotrichalactone A.

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